

A Comparative Guide to the Forensic Soundness of Mobile Data Extraction Tools

Author: BenchChem Technical Support Team. **Date:** December 2025

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In the field of digital forensics, the principle of "forensic soundness" is paramount. It ensures that digital evidence is collected, preserved, and analyzed in a manner that is defensible, repeatable, and maintains the original integrity of the data for use in legal proceedings.^{[1][2]} A forensically sound process guarantees that the evidence presented is an accurate representation of what was on the original device, free from contamination or alteration by the investigation process itself.^[3] This guide provides a comparative analysis of the forensic soundness of **MSAB's** data extraction process, primarily through its XRY toolset, against other industry-standard alternatives.

Experimental Protocols for Evaluating Forensic Soundness

To objectively assess the performance of a mobile forensic tool, a rigorous and repeatable experimental protocol is required. The methodology established by the National Institute of Standards and Technology (NIST) through its Computer Forensic Tool Testing (CFTT) project serves as the industry benchmark.^{[4][5][6]}

The typical protocol involves the following phases:

- **Test Device Preparation:** A mobile device is populated with a known and documented dataset. This includes contacts, call logs, SMS/MMS messages, emails, web history, photos, videos, and data from various applications.^[4] The hash values (a unique digital fingerprint) of key files are calculated and recorded to serve as a baseline for integrity checks.

- **Data Acquisition:** The forensic tool being tested (e.g., **MSAB XRY**) is used to perform a data extraction on the prepared device. Both logical and physical extraction methods are typically tested.^{[5][7]} The tool's entire process is documented, including the software version, steps taken by the examiner, and any errors encountered.
- **Data Verification and Analysis:** The extracted data is compared against the original dataset. The core of the assessment lies in answering several key questions:
 - **Integrity:** Does the hash value of the extracted data match the baseline hash value of the original data?^[3]
 - **Completeness:** Did the tool recover all the data from the known dataset?
 - **Accuracy:** Is the extracted data, such as timestamps and message content, presented correctly and without modification?
 - **Repeatability:** Does repeating the extraction process with the same tool yield the identical results?
- **Reporting:** The tool's ability to generate a comprehensive and tamper-proof report is evaluated. This report should include a detailed audit log of all actions performed during the extraction process to maintain a clear chain of custody.^{[8][9]}

Comparative Analysis of Data Extraction Tools

MSAB's primary competitor in the mobile forensics market is Cellebrite. Both companies offer sophisticated solutions that are widely used by law enforcement and digital forensic professionals.^{[8][10][11]} The following table compares their features as they relate to ensuring a forensically sound process.

Feature / Metric	MSAB (XRY Platform)	Cellebrite (UFED Platform)	Key Considerations for Forensic Soundness
Forensic Integrity	Employs a proprietary, secure .xry file format to ensure evidence integrity.[9][12] Includes a comprehensive audit log of the entire extraction process.	Uses proprietary file formats with built-in hashing (e.g., .ufd, .ufdx). Generates detailed reports and logs to document the process.	A secure, verifiable file format and a complete audit trail are crucial for demonstrating that evidence has not been altered and for maintaining the chain of custody.
Data Validation	The accompanying XAMN software can be used to validate the integrity of the .xry file after extraction. [13][14]	The Physical Analyzer software is used to process and verify the integrity of the extracted data.	The ability to independently verify the cryptographic hash of the evidence file is a cornerstone of a forensically sound process.
Extraction Methods	Provides a full range of techniques: Logical, Physical, File System, Cloud, and XRY Photon for app data. [7][9]	Offers a comprehensive set of extraction methods, including Logical, Physical, Full File System, and cloud extraction capabilities.	The chosen method must be the least intrusive necessary while still acquiring the required evidence. Physical extractions provide the most data but carry a higher risk of altering the device state.
Bypass Capabilities	Develops techniques to bypass locks, passwords, and encryption on a wide range of mobile devices.[8][15]	A recognized leader in developing exploits and methods to bypass advanced security measures on	While necessary for accessing data, these methods must be carefully tested and validated to ensure they do not write data

		modern smartphones. [8]	back to the device, which would compromise forensic integrity.
Device & OS Support	Extensive support for a vast range of mobile devices, including various chipsets and operating systems like iOS and Android.[8][9]	Broad compatibility with a multitude of devices and operating systems, frequently updated to support the latest models and software versions.[8]	A tool's effectiveness is dependent on its ability to support the specific device under investigation. Lack of support can lead to incomplete or failed extractions.

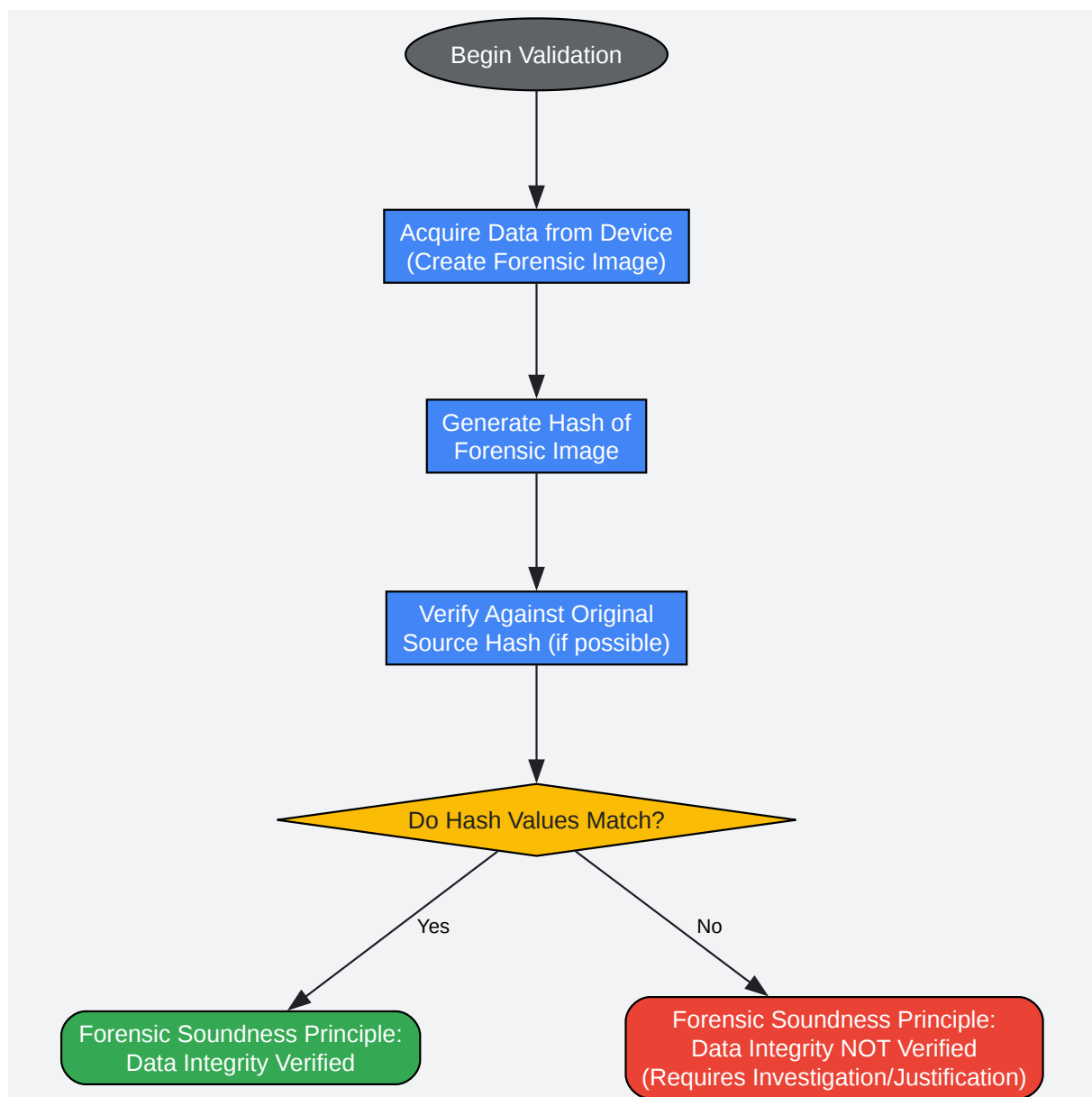
Visualizing Forensic Workflows

To better understand the processes discussed, the following diagrams illustrate the standard digital forensic workflow and the logic behind validating a data extraction.



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Caption: High-level workflow of the digital forensic process.



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Caption: Logical process for validating data integrity.

Conclusion

Both **MSAB** and its primary competitors have developed their data extraction tools with the core principles of forensic soundness in mind. They incorporate essential features such as secure file formats, comprehensive audit logging, and cryptographic hashing to ensure the integrity and admissibility of digital evidence.[8][9] While user reports may suggest one tool has an advantage for specific devices or data types, the forensic soundness of an extraction relies less on the brand of the tool and more on the adherence of the forensic examiner to validated, standardized protocols like those outlined by NIST.[16][17] Ultimately, the choice of tool often comes down to the specific needs of an investigation, device support, and the resources of the forensic lab.

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- To cite this document: BenchChem. [A Comparative Guide to the Forensic Soundness of Mobile Data Extraction Tools]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15602742#assessing-the-forensic-soundness-of-msab-s-data-extraction-process>]

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